

Safety and Handling of Adipic Acid-d10: An In-depth Technical Guide

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Compound of Interest

Compound Name: Adipic acid-d10

Cat. No.: B128205

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **Adipic acid-d10**. While specific toxicological and safety data for the deuterated form is limited, the information presented here is based on the well-established safety profile of its non-deuterated analogue, Adipic acid, supplemented with general guidelines for handling deuterated compounds. Deuterated compounds are generally considered to have low toxicity and are not radioactive.^[1] However, their physicochemical properties can differ from their non-deuterated counterparts, necessitating careful handling.^[1]

Chemical and Physical Properties

Adipic acid-d10 is the deuterated form of Adipic acid, a white, crystalline, and odorless solid.^{[2][3]} It is a dicarboxylic acid with key applications in chemical synthesis, including as a precursor for the production of nylon.^{[2][4]} The primary hazard associated with Adipic acid is the potential for serious eye damage.^{[5][6]}

Property	Value	References
Chemical Formula	DO ₂ C(CD ₂) ₄ CO ₂ D	
CAS Number	25373-21-1	
Molecular Weight	156.20 g/mol	
Appearance	White crystalline solid/powder	[2][3][7]
Melting Point	151-154 °C	
Boiling Point	265 °C at 100 mmHg	
Flash Point	196 °C (384.8 °F) - closed cup	
Solubility	Soluble in methanol, ethanol, ethyl acetate, and acetone. Slightly soluble in water and cyclohexane. Insoluble in benzene and ligroin.	[8]
pH	2.7 (saturated solution)	[8]
Isotopic Purity	98 atom % D	

Hazard Identification and Classification

Adipic acid-d10 is classified as causing serious eye damage.[5][6] Fine dust particles may form an explosive mixture with air and can irritate the respiratory system.[9][10]

Hazard	Classification	Pictogram	Signal Word	Hazard Statement
Serious Eye Damage/Irritation	Category 1	Danger	H318: Causes serious eye damage.	
Aquatic Hazard (Acute)	Category 3	None	None	H402: Harmful to aquatic life.

Data derived from the safety information for Adipic acid.

Safe Handling and Storage

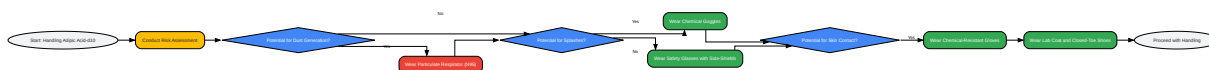
Proper handling and storage procedures are crucial to ensure the safety of laboratory personnel and to maintain the integrity of **Adipic acid-d10**.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Adipic acid-d10** to determine the appropriate PPE.

PPE	Specification	Rationale	References
Eye Protection	Safety glasses with side-shields or chemical goggles.	To prevent serious eye damage from dust or splashes.	[1] [5] [11]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.	[5] [12]
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes.	To minimize skin exposure.	[10] [12]
Respiratory Protection	NIOSH-approved particulate respirator (e.g., N95) if dust is generated.	To prevent respiratory tract irritation from inhaling dust.	[11]

A logical workflow for selecting the appropriate PPE is illustrated below.



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Figure 1: Personal Protective Equipment (PPE) Selection Workflow.

Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.[1][12]
- Avoid generating dust during handling.[12][13] Use appropriate tools for transferring the solid.
- Grounding and bonding of equipment are necessary when transferring large quantities to prevent static discharge.[5]
- Avoid contact with skin, eyes, and clothing.[13]
- Do not eat, drink, or smoke in areas where the chemical is handled.[5]

Storage

Proper storage is essential to maintain the chemical and isotopic integrity of **Adipic acid-d10**.

- Store in a cool, dry, and well-ventilated area.[10][12]
- Keep containers tightly closed to prevent moisture absorption and contamination.[10][14] Many deuterated compounds are hygroscopic.[15]
- Store away from incompatible materials such as strong oxidizing agents, reducing agents, and alkalis.[12]

- For stock solutions, storage at -80°C is recommended for up to 6 months, and at -20°C for up to 1 month.^[16]

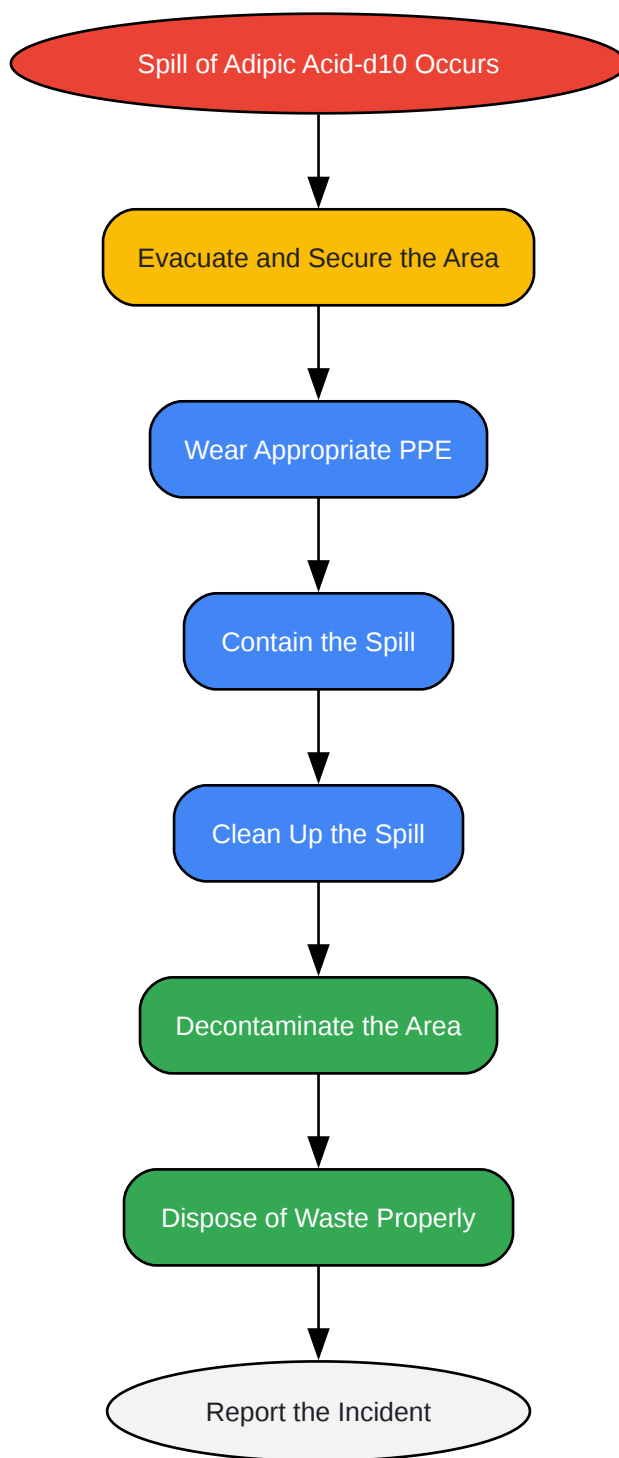
First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention if symptoms persist.

Exposure Route	First Aid Measures	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.	^[5]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing.	^[5] ^[13]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.	^[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.	^[5]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Figure 2: Spill Response Workflow.

Cleanup Procedures:

- For minor spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[13\]](#)
- For major spills, alert emergency responders.[\[13\]](#)
- Prevent the spilled material from entering drains or waterways.[\[5\]](#)[\[7\]](#)

Toxicological Information

While specific toxicological data for **Adipic acid-d10** is not readily available, the data for Adipic acid provides a basis for its safety assessment. Adipic acid has low acute toxicity.[\[16\]](#)

Toxicity Metric	Value	Species	Route	References
LD50	5,560 mg/kg	Rat	Oral	[17]
LD50	>7,940 mg/kg	Rabbit	Dermal	[18]
LC50	>7.7 mg/L	Rat	Inhalation (4h)	[18]

Key Health Effects:

- Serious Eye Damage: Causes serious eye irritation and potential for severe damage.[\[5\]](#)[\[6\]](#)[\[18\]](#)
- Skin Irritation: May cause mild skin irritation upon prolonged or repeated contact.[\[13\]](#)[\[18\]](#)
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[\[10\]](#)[\[11\]](#)

Disposal Considerations

Deuterated waste should be treated as hazardous chemical waste.[\[1\]](#) Dispose of **Adipic acid-d10** and its containers in accordance with local, regional, and national regulations. Do not dispose of it into the environment.[\[7\]](#)

Experimental Protocols

While specific experimental protocols for **Adipic acid-d10** are not detailed in the provided search results, general best practices for handling deuterated compounds in a research setting

should be followed.

General Protocol for Preparing a Solution of **Adipic Acid-d10**:

- **Preparation of Glassware:** Ensure all glassware is thoroughly dried in an oven to remove any residual moisture, which can lead to H/D exchange and compromise isotopic purity.[\[15\]](#)
- **Inert Atmosphere:** Whenever possible, handle the solid and prepare solutions under an inert atmosphere (e.g., nitrogen or argon) to prevent contamination from atmospheric moisture.
[\[15\]](#)
- **Weighing:** Accurately weigh the required amount of **Adipic acid-d10** in a tared and dried container.
- **Dissolution:** Add the desired deuterated or non-deuterated solvent to the solid. If using a deuterated solvent, ensure it is of high purity and handled under an inert atmosphere.
- **Mixing:** Gently agitate the mixture until the solid is completely dissolved. Sonication may be used to aid dissolution if necessary.
- **Storage of Solution:** Store the prepared solution in a tightly sealed container, protected from light if necessary, and at the appropriate temperature as determined by the stability of the compound in the chosen solvent.[\[14\]](#) For aqueous stock solutions, filtration through a 0.22 µm filter is recommended before use.[\[16\]](#)

This in-depth guide provides a framework for the safe handling and use of **Adipic acid-d10** in a research and development setting. Adherence to these guidelines will help to ensure a safe working environment and maintain the integrity of the compound. Always consult the most recent Safety Data Sheet (SDS) provided by the supplier for the most up-to-date information.

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